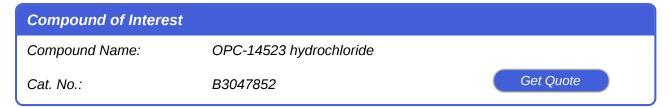


Application Notes and Protocols for Research-Grade OPC-14523 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

OPC-14523 hydrochloride is a novel, orally active compound with a unique pharmacological profile, acting as a high-affinity agonist at both sigma (σ) and serotonin 5-HT1A receptors, and as a serotonin reuptake inhibitor.[1][2][3] Its potential as a rapid-onset antidepressant has been demonstrated in preclinical studies, distinguishing it from conventional antidepressants that often require prolonged administration to elicit a therapeutic effect.[4][5] These application notes provide detailed information and protocols for researchers utilizing **OPC-14523 hydrochloride** in their studies.

Physicochemical Properties

A summary of the key physicochemical properties of **OPC-14523 hydrochloride** is presented below.



Property	Value	Source
Molecular Formula	C23H29Cl2N3O2	[6][7]
Molecular Weight	450.4 g/mol	[6][7][8]
CAS Number	145969-31-9	[2][6][9]
Appearance	N/A	[9]
Predicted Water Solubility	0.0296 mg/mL	[6]
Storage	-20°C, protected from light and moisture	[9]
Stability	Stable for 1 year under recommended storage conditions	[9]

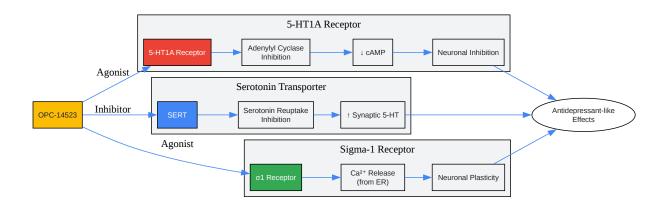
Note: Experimental data on solubility and stability in various research-compatible solvents are not readily available in the public domain. It is recommended that researchers perform their own solubility and stability tests for their specific experimental conditions.

Mechanism of Action

OPC-14523 exhibits a multi-target mechanism of action, primarily through its agonist activity at sigma-1 (σ1) and 5-HT1A receptors.[4][5] It also functions as a serotonin reuptake inhibitor.[10] [11][12] The synergistic action on these targets is believed to contribute to its rapid antidepressant-like effects. The antidepressant-like activity of OPC-14523 has been shown to be dependent on the combined stimulation of both sigma and 5-HT1A receptors.[4]

Signaling Pathway





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Caption: Proposed signaling pathway of OPC-14523.

Quantitative Data

The following tables summarize the in vitro binding affinities and in vivo efficacy of OPC-14523.

Table 1: In Vitro Receptor and Transporter Binding Affinities



Target	IC50 (nM)	Reference
Sigma-1 Receptor	47	[4]
Sigma-2 Receptor	56	[4]
5-HT1A Receptor	2.3	[4]
Serotonin Transporter (SERT)	80	[4]
Norepinephrine Transporter (NET)	Weak Inhibition	[4]
Dopamine Transporter (DAT)	Weak Inhibition	[4]

Table 2: In Vivo Antidepressant-Like Efficacy

Animal Model	Assay	ED50 (mg/kg, oral)	Reference
Rat	Forced Swim Test	27	[4]
Mouse	Forced Swim Test	20	[4]

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol 1: In Vitro Sigma-1 Receptor Binding Assay

This protocol is adapted from standard radioligand binding assay procedures.[5][13]

Objective: To determine the binding affinity of OPC-14523 for the sigma-1 receptor.

Materials:

- Guinea pig brain membrane homogenates
- [3H]-(+)-pentazocine (radioligand)
- OPC-14523 hydrochloride



- Haloperidol (for non-specific binding)
- Assay Buffer: 50 mM Tris-HCl, pH 8.0
- 96-well plates
- Scintillation counter

Procedure:

- Prepare guinea pig brain membrane homogenates at a concentration of approximately 300
 µg protein per assay tube.
- In a 96-well plate, add the following in a total volume of 150 μL:
 - Total Binding: Membrane homogenate, assay buffer, and varying concentrations of [3H] (+)-pentazocine.
 - Non-specific Binding: Membrane homogenate, assay buffer, [3H]-(+)-pentazocine, and a high concentration of haloperidol (e.g., 10 μM).
 - Competition Binding: Membrane homogenate, assay buffer, a fixed concentration of [3H] (+)-pentazocine (e.g., 5 nM), and increasing concentrations of OPC-14523.
- Incubate the plate at 25°C for 120 minutes.
- Terminate the binding reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Measure the radioactivity on the filters using a scintillation counter.
- Calculate specific binding by subtracting non-specific binding from total binding.
- Determine the IC50 value of OPC-14523 from the competition binding curve and calculate the Ki value using the Cheng-Prusoff equation.

Protocol 2: In Vitro 5-HT1A Receptor Binding Assay



This protocol is based on established methods for 5-HT1A receptor binding.[14][15]

Objective: To determine the binding affinity of OPC-14523 for the 5-HT1A receptor.

Materials:

- Rat hippocampal membranes
- [3H]-8-OH-DPAT (radioligand)
- OPC-14523 hydrochloride
- Serotonin (5-HT) (for non-specific binding)
- Assay Buffer: 50 mM Tris-HCl pH 7.4, 5 mM MgSO4
- 96-well plates
- Scintillation counter

Procedure:

- Prepare rat hippocampal membranes at a suitable protein concentration.
- In a 96-well plate, add the following in a total volume of 550 μL:
 - Total Binding: Membranes, assay buffer, and varying concentrations of [3H]-8-OH-DPAT.
 - \circ Non-specific Binding: Membranes, assay buffer, [3H]-8-OH-DPAT, and a high concentration of serotonin (e.g., 10 μ M).
 - Competition Binding: Membranes, assay buffer, a fixed concentration of [3H]-8-OH-DPAT, and increasing concentrations of OPC-14523.
- Incubate the plate at 37°C for 120 minutes.
- Terminate the binding reaction by rapid filtration over GF/C filters pre-soaked in 0.5% PEI.
- Wash the filters with ice-cold wash buffer (50 mM Tris-HCl pH 7.4).



- Measure the radioactivity on the filters using a scintillation counter.
- Calculate specific binding and determine the IC50 and Ki values for OPC-14523.

Protocol 3: In Vivo Forced Swim Test (Rat)

This protocol is a standard behavioral assay to assess antidepressant-like activity.[1][4][10][16] [17]

Objective: To evaluate the antidepressant-like effects of OPC-14523 in rats.

Materials:

- Male Sprague-Dawley rats (200-250 g)
- OPC-14523 hydrochloride
- Vehicle (e.g., 0.5% carboxymethyl cellulose)
- Cylindrical swim tank (45 cm high, 20 cm diameter) filled with water (23-25°C) to a depth of 30 cm.
- Video recording and analysis software

Procedure:

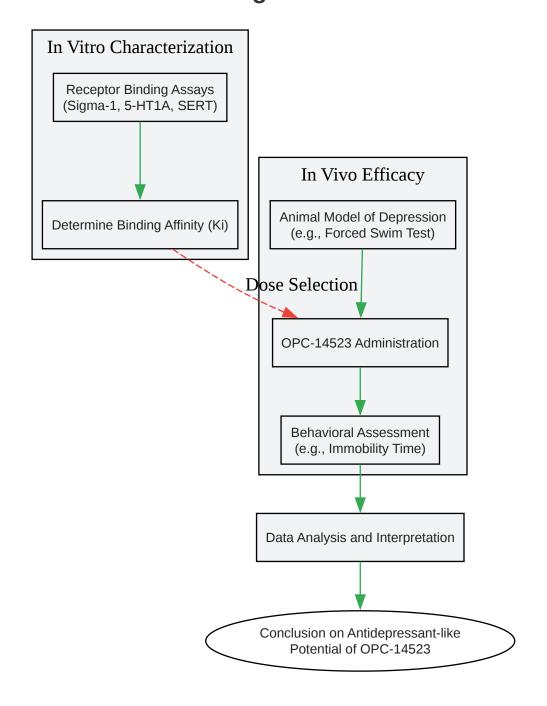
- Habituation: Handle the rats for a few minutes daily for at least 3 days before the test.
- Pre-test Session (Day 1): Place each rat individually into the swim tank for a 15-minute session. After the session, remove the rat, dry it with a towel, and return it to its home cage.
- Drug Administration (Day 2): 60 minutes before the test session, administer OPC-14523
 hydrochloride or vehicle orally.
- Test Session (Day 2): Place each rat back into the swim tank for a 5-minute session. Record the session for later analysis.
- Behavioral Scoring: A trained observer, blind to the treatment groups, should score the duration of immobility during the 5-minute test session. Immobility is defined as the state



where the rat makes only the movements necessary to keep its head above water.

 Data Analysis: Compare the duration of immobility between the OPC-14523-treated groups and the vehicle-treated group using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests).

Experimental Workflow Diagram



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Caption: A typical experimental workflow for evaluating OPC-14523.

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